Enramycin vs. Tylosin: A Comparative Performance Analysis as Feed Additives

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Compound of Interest

Compound Name:	*Enramycin*
CAS No.:	*34304-21-7*
Cat. No.:	*B1148400*

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In the realm of animal nutrition and health, the use of feed additives to enhance growth performance and prevent disease is a cornerstone of efficient livestock production. Among the various options available, the antibiotics **enramycin** and tylosin have been widely utilized for their growth-promoting properties. This guide provides an objective comparison of the performance of **enramycin** and tylosin as feed additives, supported by experimental data, for researchers, scientists, and drug development professionals.

Performance Metrics: A Head-to-Head Comparison

The efficacy of a growth promoter is primarily evaluated by its impact on key performance indicators such as body weight, weight gain, feed intake, and feed conversion ratio (FCR). The following tables summarize the quantitative data from various studies comparing **enramycin** and tylosin.

Broiler Performance Data

A study evaluating the productive performance of broilers supplemented with tylosin phosphate and **enramycin** showed that both antibiotic groups outperformed the control group without antibiotics.[1][2] The group receiving tylosin phosphate at 55 ppm exhibited the highest body

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weight at 42 days of age.[2] Similarly, both **enramycin** (at 5 and 10 ppm) and tylosin (at 55 ppm) treated groups showed a better feed conversion index compared to the control group.[1]

Table 1: Effect of **Enramycin** and Tylosin on Broiler Performance (42 days)[2]

Treatment Group	Dosage	Final Body Weight (kg)	Daily Weight Gain (g)	Feed Conversion Ratio (FCR)	European Productive Efficiency Index (EPEI)
Control	-	2.700	64.28	1.701	362.76
Enramycin	10 ppm	-	67.35	1.583	-
Enramycin	5 ppm	-	-	-	-
Tylosin Phosphate	55 ppm	2.863	66.71	1.601	425.74

Data from a study involving 400 male Cobb Vantress 500 broiler chicks over 42 days.[2]

Another study comparing different growth-promoting antibiotics in broilers challenged with coccidiosis found that tylosin treatment resulted in higher body weight gain compared to **enramycin** and the control group one week after the challenge.[3] At 28 days, the body weight gain was lower for the **enramycin** and control groups compared to the tylosin group.[3]

Impact on Gut Microbiota

The primary mechanism by which antibiotic growth promoters are thought to exert their effects is through the modulation of the intestinal microbiota.

Enramycin: As a polypeptide antibiotic, **enramycin** is primarily effective against Gram-positive bacteria.[4][5] Studies have shown that **enramycin** treatment can be associated with a decrease in the richness of the cecal microbiota in broiler chickens.[6][7] Specifically, it has been observed to lower the relative abundance of unclassified Firmicutes, Clostridium XI, and unclassified Peptostreptococcaceae, while increasing the abundance of Clostridium XIVb and

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Anaerosporobacter spp.[6][8] **Enramycin** has a notable effect against Clostridium perfringens, the causative agent of necrotic enteritis in poultry.[4]

Tylosin: Tylosin, a macrolide antibiotic, also demonstrates activity against Gram-positive bacteria.[9] Research indicates that tylosin can reduce the percentage of mucolytic bacteria and the concentration of Clostridium perfringens in the gut of chicks, which is correlated with a reduction in necrotic enteritis lesions and improved intestinal barrier function.[10][11][12][13] In swine, tylosin treatment has been shown to accelerate the maturation of the gut microbiota, leading to a rapid increase in the relative abundance of the phylum Firmicutes, which is associated with an "obese-type" gut microbiota and positively correlated with host weight gain.[14]

Experimental Protocols

To ensure the reproducibility and critical evaluation of the cited data, detailed methodologies are crucial. The following are outlines of the experimental protocols from the key comparative studies.

Broiler Performance and Gut Microbiota Analysis

This experimental workflow outlines a typical study design to compare the effects of **enramycin** and tylosin on broiler performance and gut microbiota.

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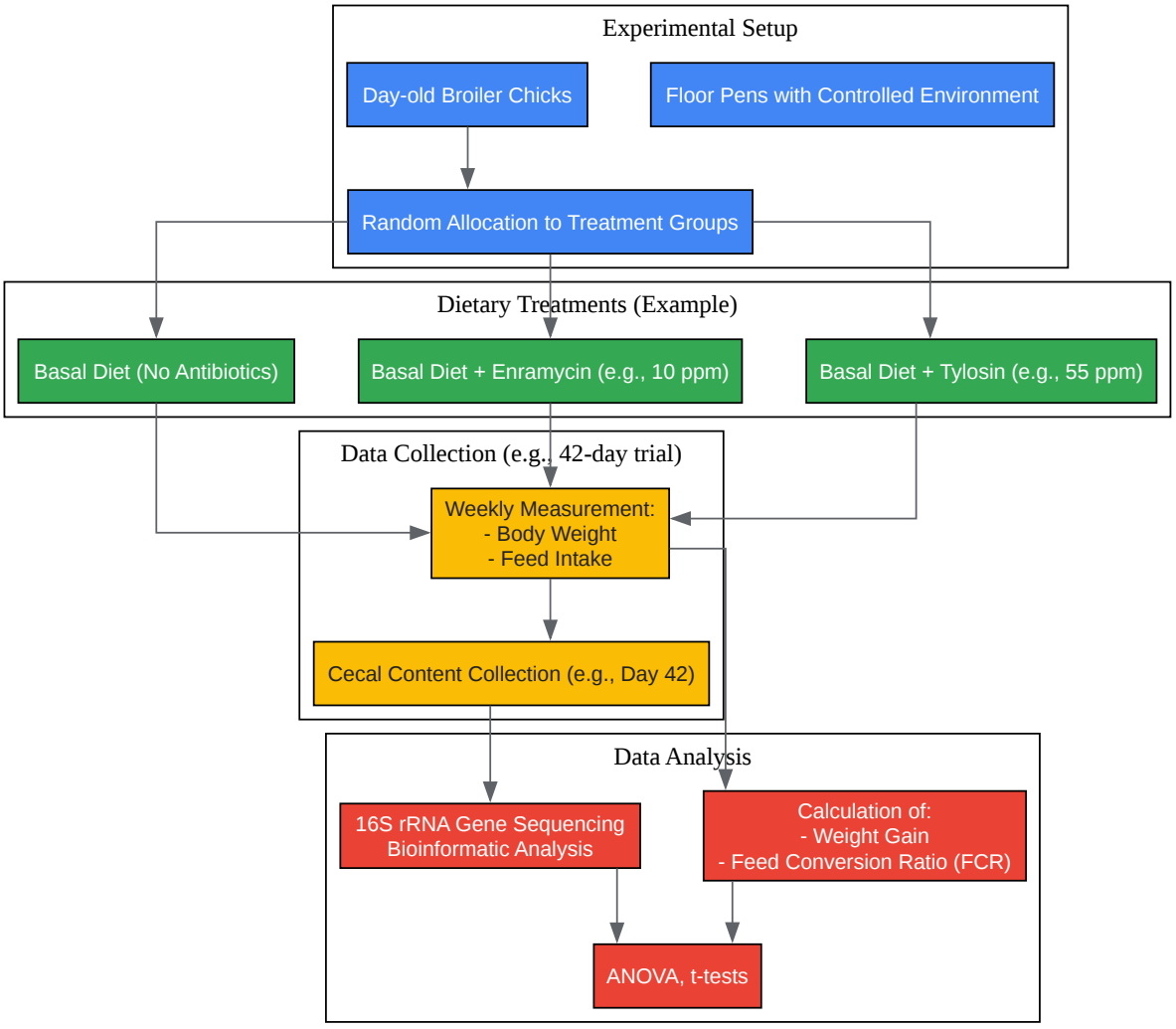

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Experimental workflow for comparing feed additives.

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Detailed Methodology from a Comparative Study:[1][2]

- Animals and Housing: 400 male broiler chicks were distributed into four treatment groups with five repetitions each.
- Treatments:
  - T1: Control diet without antibiotics.
  - T2: Diet with 8% **enramycin** at a dose of 10 ppm.
  - T3: Diet with 8% **enramycin** at a dose of 5 ppm.
  - T4: Diet with 25% tylosin phosphate at a dose of 55 ppm.
- Duration: The trial was conducted for 42 days.
- Data Collection: Body weight, feed intake, and mortality were recorded.
- Parameters Calculated: Body weight gain, feed conversion index, and the European productive efficiency index were calculated.

Mechanism of Action: Modulation of Gut Microbiota

The growth-promoting effects of **enramycin** and tylosin are not fully elucidated at the molecular signaling level but are widely accepted to be mediated through their impact on the gut microbiome. The following diagram illustrates this proposed mechanism.

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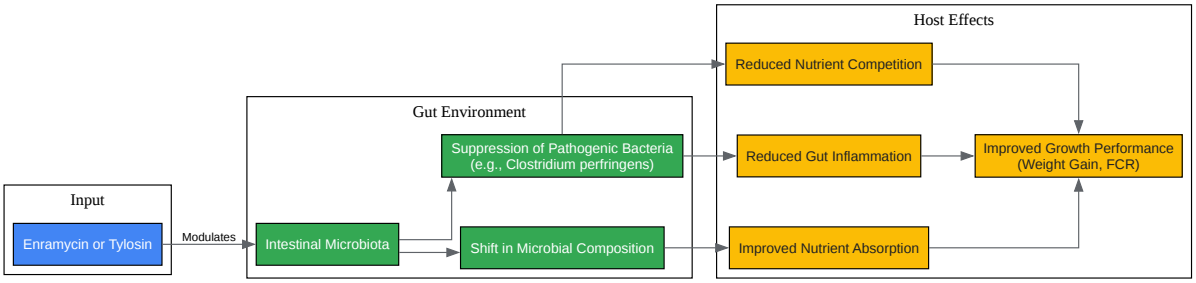

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Proposed mechanism of antibiotic growth promoters.

In summary, both **enramycin** and tylosin are effective growth promoters in livestock, with their primary mechanism of action being the modulation of the gut microbiota. Tylosin has shown a slight advantage in some studies in terms of body weight gain. The choice between these additives may depend on specific production goals, local regulations, and the predominant microbial challenges in the production environment. Further research into the precise molecular interactions between these antibiotics, the gut microbiota, and the host's physiological responses will provide a more complete understanding of their growth-promoting effects.

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